potential off-target effects of ERD-3111

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Compound of Interest

Compound Name: *ERD-3111*

Cat. No.: *B12386981*

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Disclaimer: The following information regarding potential off-target effects of **ERD-3111** is based on the known pharmacology of similar molecules, such as other PROTACs and Selective Estrogen Receptor Degraders (SERDs). Direct experimental data on the off-target profile of **ERD-3111** is limited in the public domain. Researchers should use this information as a guide for their own investigations.

Frequently Asked Questions (FAQs)

Q1: What are the potential off-target effects of **ERD-3111**?

A1: While specific off-target studies on **ERD-3111** are not extensively published, potential off-target effects can be inferred from its mechanism as a Proteolysis Targeting Chimera (PROTAC) that recruits the Cereblon (CRBN) E3 ubiquitin ligase. Pomalidomide, a common CRBN recruiter in PROTACs, has been shown to independently degrade zinc-finger (ZF) proteins.[1][2][3][4] Although **ERD-3111** utilizes a novel CRBN ligand (TX-16), it is prudent to consider the possibility of off-target degradation of ZF proteins.[5] Additionally, some oral SERDs have been associated with off-target cardiac and visual side effects, which could be considered as potential class-wide effects for potent estrogen receptor modulators.[6][7]

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Q2: How can I assess the potential for off-target zinc-finger (ZF) protein degradation by **ERD-3111** in my experiments?

A2: To investigate off-target ZF protein degradation, we recommend performing a global proteomics study (e.g., using mass spectrometry) to compare protein expression profiles in cells treated with **ERD-3111** versus a vehicle control. Look for significant downregulation of known ZF proteins. For a more targeted approach, you can perform Western blot analysis for specific, abundant ZF proteins that are known to be off-targets of other CRBN-recruiting PROTACs.

Q3: My cells are showing unexpected toxicity or a phenotype that is not consistent with ERα degradation. Could this be an off-target effect?

A3: Unexplained cellular phenotypes or toxicity could potentially be due to off-target effects. We recommend a systematic troubleshooting approach. First, confirm the on-target effect by verifying ERα degradation at the tested concentration of **ERD-3111**. If ERα is effectively degraded, the unexpected phenotype might be due to an off-target effect. Consider performing a cell viability assay over a range of **ERD-3111** concentrations to determine if the toxicity is dose-dependent. To further investigate, you could use a negative control compound that is structurally similar to **ERD-3111** but does not bind to ERα or CRBN.

Q4: Are there any known off-target effects related to the tricyclic indazole core of **ERD-3111**?

A4: The tricyclic indazole scaffold is considered a "privileged scaffold" in medicinal chemistry and is found in a variety of therapeutic agents with a good safety profile.[8][9] While this suggests that the core structure is generally well-tolerated, it does not preclude the possibility of specific off-target interactions for **ERD-3111**. Specific off-target liabilities for the tricyclic indazole core of **ERD-3111** have not been reported in the available literature.

Troubleshooting Guides

Issue: Unexpected Cell Death or Reduced Proliferation at Low Concentrations of **ERD-3111**

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Potential Cause	Troubleshooting Steps
Off-target toxicity	1. Confirm On-Target Activity: Perform a dose-response experiment and confirm ERα degradation at the concentrations causing toxicity using Western blot. 2. Global Proteomics: Use mass spectrometry to identify other downregulated proteins that could explain the toxic phenotype. 3. Rescue Experiment: If a specific off-target protein is identified, attempt a rescue experiment by overexpressing the off-target protein to see if the toxic phenotype is reversed.
Cell Line Sensitivity	1. Test in Multiple Cell Lines: Compare the cytotoxic effects of ERD-3111 in your cell line of interest with other ERα-positive cell lines. 2. Control Compound: Use a well-characterized SERD (e.g., fulvestrant) to determine if the observed toxicity is a general response to ERα degradation in that cell line.

Quantitative Data Summary

Table 1: Hypothetical Off-Target Profiling of **ERD-3111**

This table presents hypothetical data for illustrative purposes. Actual values would need to be determined experimentally.

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Target	Binding Affinity (Kd, nM)	Functional Activity (IC50/DC50, nM)	Notes
ERα (On-target)	0.1	0.5 (DC50)	High affinity and potent degradation.
Zinc-Finger Protein 1 (Hypothetical Off-Target)	500	>1000 (DC50)	Weak binding and degradation, suggesting a potential off-target at high concentrations.
Zinc-Finger Protein 2 (Hypothetical Off-Target)	>10,000	Not Determined	No significant binding observed.
hERG (Cardiac Safety)	>10,000	>10,000 (IC50)	Low risk of cardiac toxicity.

Experimental Protocols

Protocol 1: Western Blot for a Hypothetical Off-Target Zinc-Finger Protein (e.g., ZFP91)

- Cell Culture and Treatment: Plate MCF-7 cells and allow them to adhere overnight. Treat the cells with a range of **ERD-3111** concentrations (e.g., 0, 1, 10, 100, 1000 nM) for 24 hours.
- Cell Lysis: Wash cells with ice-cold PBS and lyse with RIPA buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.
- SDS-PAGE and Transfer: Load equal amounts of protein onto an SDS-PAGE gel, run the gel, and transfer the proteins to a PVDF membrane.
- Antibody Incubation: Block the membrane with 5% non-fat milk in TBST for 1 hour at room temperature. Incubate the membrane with primary antibodies against ZFP91 (or another ZF protein of interest), ERα, and a loading control (e.g., GAPDH) overnight at 4°C.

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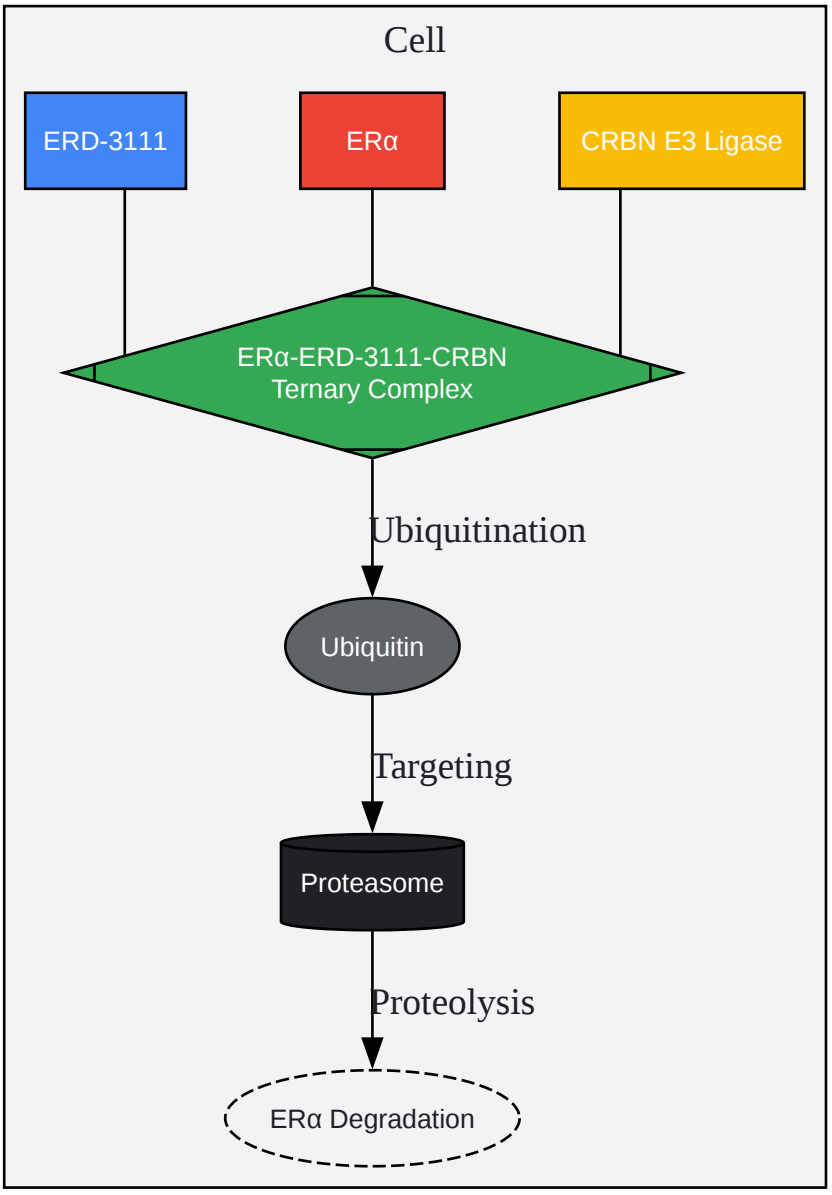
- Detection: Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature. Detect the signal using an ECL substrate and an imaging system.
- Analysis: Quantify the band intensities and normalize to the loading control. Compare the levels of the ZF protein and ERα across the different **ERD-3111** concentrations.

Visualizations



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Caption: On-target mechanism of **ERD-3111** leading to ERα degradation.



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Caption: Hypothetical off-target degradation of a zinc-finger protein by **ERD-3111**.

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